

Understanding the Hazard: Why Special Disposal is Critical

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tetramethylarsonium iodide*

CAS No.: *5814-20-0*

Cat. No.: *B135210*

[Get Quote](#)

Tetramethylarsonium iodide (CAS No. 5814-20-0) is classified as an organoarsenic compound. The primary concern with this class of chemicals is the presence of arsenic, a well-documented toxic element. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **tetramethylarsonium iodide** is designated as toxic if swallowed. Chronic exposure to arsenic compounds is associated with severe health risks. Therefore, preventing its release into the environment through improper disposal is a critical safety and regulatory requirement.

Immediate Safety Protocols: Handling and Personal Protective Equipment (PPE)

Before beginning any procedure that involves **tetramethylarsonium iodide**, it is crucial to establish a designated area for its handling. This area should be clearly marked with appropriate hazard warnings. All personnel handling the compound must be trained on its specific hazards and the procedures outlined in this guide.

Essential Personal Protective Equipment (PPE):

- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile rubber.
- **Eye Protection:** Chemical safety goggles are mandatory. For tasks with a higher risk of splashing, a face shield should be used in addition to goggles.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. Ensure that skin is not exposed.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary.

Spill Management: An Immediate Action Plan

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

For Small Spills (Solid):

- **Evacuate and Ventilate:** If safe to do so, ensure the area is well-ventilated.
- **Containment:** Carefully sweep the solid material into a designated, labeled hazardous waste container. Avoid generating dust.
- **Decontamination:** Clean the spill area with a suitable decontaminating solution and collect the cleaning materials as hazardous waste.

For Large Spills:

- **Evacuate Immediately:** Alert others in the vicinity and evacuate the area.
- **Contact Safety Personnel:** Notify your institution's environmental health and safety (EHS) department or emergency response team immediately.
- **Secure the Area:** Prevent entry into the spill zone until trained personnel arrive.

The Core Directive: Proper Disposal Procedures

All materials contaminated with **tetramethylarsonium iodide** must be treated as hazardous waste. This includes the pure compound, solutions, contaminated labware, and personal protective equipment.

Step-by-Step Disposal Protocol:

- Waste Segregation: All **tetramethylarsonium iodide** waste must be collected separately from other chemical waste streams.
- Containerization:
 - Use a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical. A high-density polyethylene (HDPE) or glass container is generally suitable for solid organoarsenic waste.
 - Label the container with the words "Hazardous Waste," the full chemical name "**Tetramethylarsonium Iodide**," the CAS number "5814-20-0," and the appropriate hazard pictograms (e.g., skull and crossbones for toxicity).
- Waste Accumulation:
 - Store the waste container in a designated, secure, and well-ventilated satellite accumulation area.
 - Keep the container closed at all times, except when adding waste.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Do not attempt to treat or dispose of **tetramethylarsonium iodide** waste through standard laboratory drains or as regular trash.

Transportation and Manifesting:

For transportation, organoarsenic compounds are typically classified under the UN number for "Organoarsenic compound, n.o.s." or "Arsenic compound, solid, n.o.s.". The specific UN number and proper shipping name should be determined by the licensed waste disposal contractor in accordance with Department of Transportation (DOT) regulations. The likely classification for solid **tetramethylarsonium iodide** would fall under:

UN Number	Proper Shipping Name	Hazard Class
UN3280	ORGANOARSENIC COMPOUND, N.O.S., SOLID	6.1 (Toxic)
UN1557	ARSENIC COMPOUND, SOLID, N.O.S.	6.1 (Toxic)

Data sourced from the U.S. Department of Transportation and the National Oceanic and Atmospheric Administration.

Workflow for Disposal Decision Making

The following diagram illustrates the decision-making process for the proper disposal of **tetramethylarsonium iodide**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Understanding the Hazard: Why Special Disposal is Critical]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b135210/docs#understanding-the-hazard-why-special-disposal-is-critical\]](https://www.benchchem.com/product/b135210/docs#understanding-the-hazard-why-special-disposal-is-critical)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)